

Application Notes & Protocols: Analytical Techniques for the Identification of Urushiol II

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Compound of Interest

Compound Name: *Urushiol II*

Cat. No.: *B1649347*

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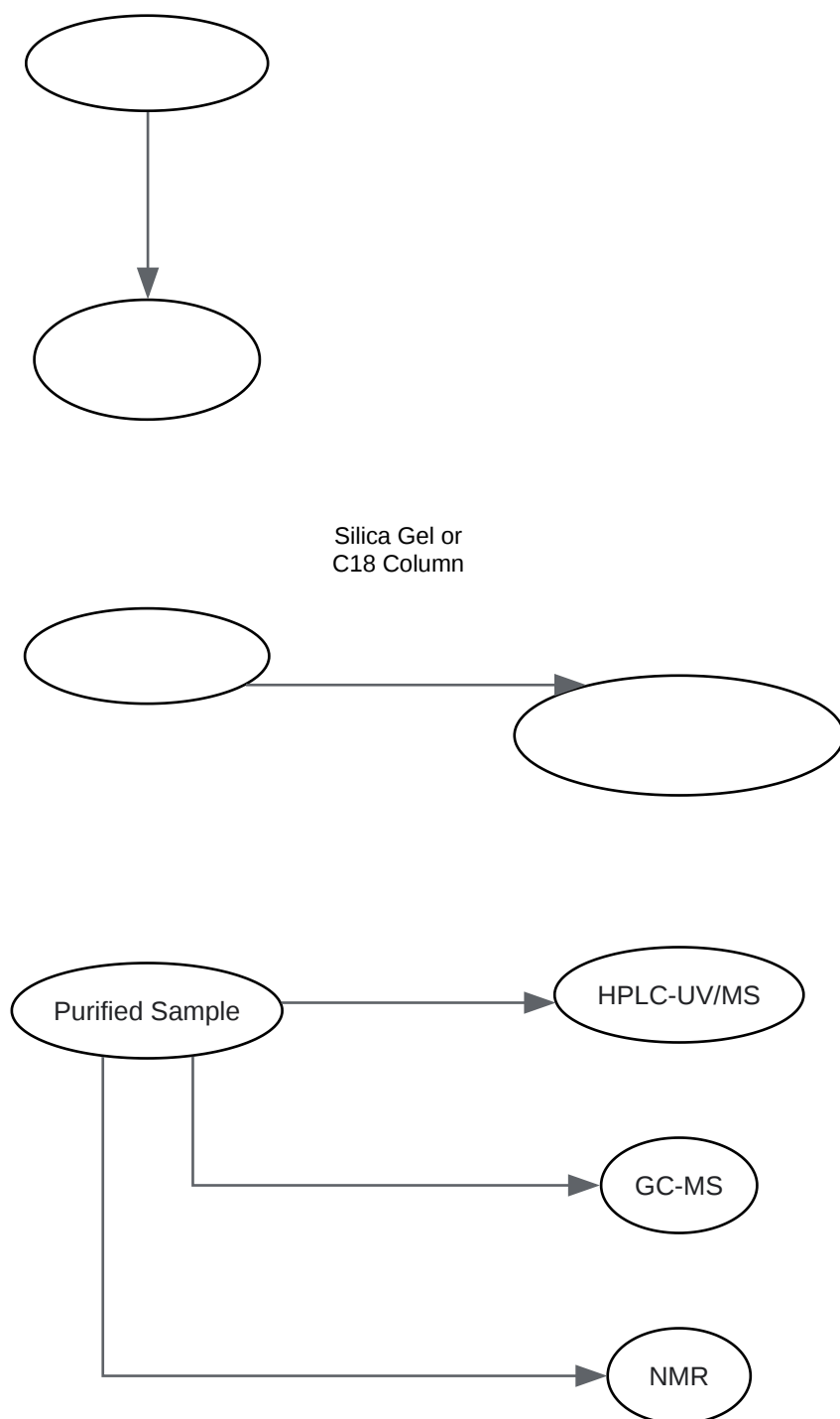
Introduction

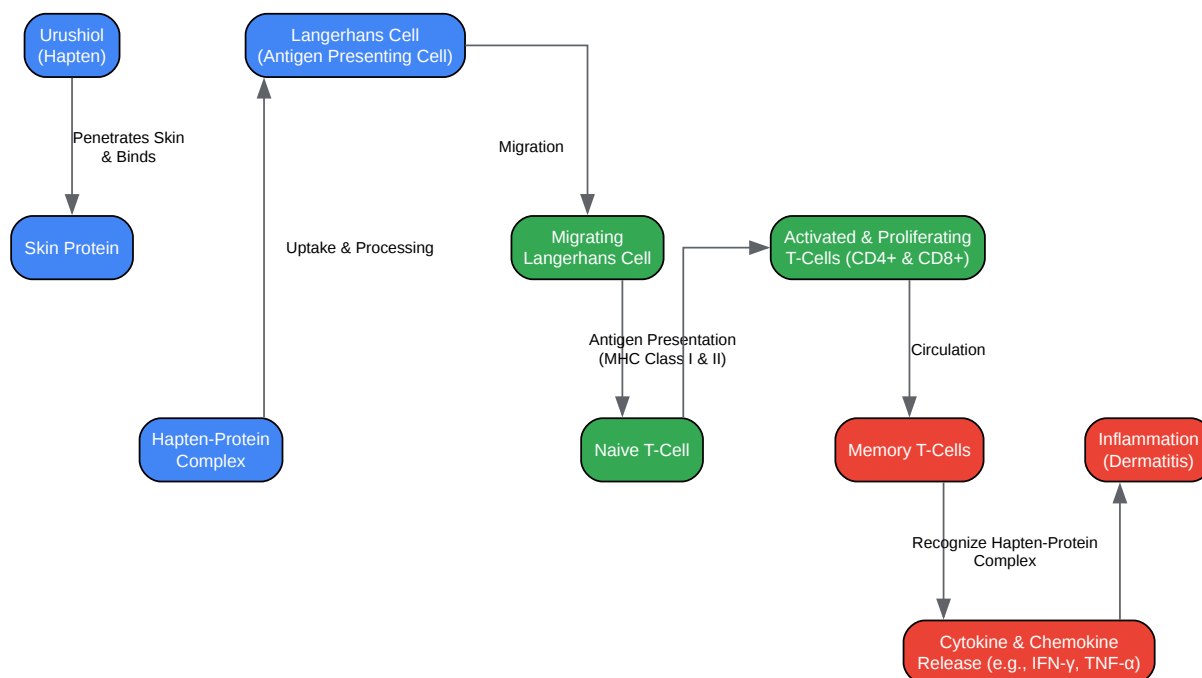
Urushiol II is a specific congener of urushiol, the allergenic oily mixture found in plants of the family Anacardiaceae, such as poison ivy, poison oak, and poison sumac.^[1] Urushiols are catechol derivatives with a long hydrocarbon chain, and the specific structure of this chain determines the congener. **Urushiol II** is characterized by a C15 alkyl chain with two double bonds. Identification and quantification of **Urushiol II** are critical for research into allergic contact dermatitis, the development of potential therapeutics, and for quality control of products intended to mitigate urushiol-induced reactions.

These application notes provide an overview of the common analytical techniques used for the identification and characterization of **Urushiol II**, including detailed experimental protocols and data presentation.

Analytical Workflow Overview

The general workflow for the analysis of **Urushiol II** from a plant matrix involves several key stages: extraction of the urushiols from the plant material, purification to remove interfering substances, and finally, identification and quantification using various analytical techniques.





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References

- 1. Urushiol - Wikipedia [en.wikipedia.org]
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